

Physical properties of Dioctyl phthalate-d4 (melting point, boiling point)

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Compound of Interest

Compound Name: Dioctyl phthalate-d4

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A Technical Guide to the Physical Properties of Dioctyl Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Dioctyl phthalate-d4**, a deuterated internal standard crucial for analytical applications. While the primary focus is on its melting and boiling points, this document also contextualizes its use in experimental workflows.

Introduction

Dioctyl phthalate-d4 (DOP-d4) is the deuterated analogue of Dioctyl phthalate (DOP), a widely used plasticizer. In scientific research, particularly in analytical chemistry, DOP-d4 serves as an indispensable internal standard for the accurate quantification of DOP in various matrices. Its physical properties are fundamental to its application and handling. Due to the nature of deuterium substitution, the physical properties of DOP-d4 are virtually identical to those of its non-deuterated counterpart.

Physical Properties

The key physical properties of **Dioctyl phthalate-d4** are summarized below. These values are consistent with those reported for the parent compound, Dioctyl phthalate.

Property	Value
Melting Point	-50 °C
Boiling Point	384 °C
Appearance	Transparent, colorless to slightly colored, oily liquid ^[1]
Density	Approximately 0.985 g/mL at 25 °C

Note: The melting and boiling points for Dioctyl phthalate-3,4,5,6-d4 are reported to be the same as the non-deuterated form.^[2]

Experimental Protocols

Standardized methodologies are employed to determine the melting and boiling points of chemical compounds like **Dioctyl phthalate-d4**. While specific experimental reports for the deuterated compound are not detailed in publicly available literature, the following represents typical protocols.

Melting Point Determination:

The melting point is typically determined using a capillary method, such as the one outlined in the OECD Guideline for Testing of Chemicals, Section 102. In this method, a small, finely ground sample is packed into a capillary tube and heated in a calibrated apparatus. The temperature range over which the substance melts is observed and recorded as the melting point. For a substance like DOP-d4, which has a very low melting point, a cryostat would be necessary to achieve and control the required temperatures.

Boiling Point Determination:

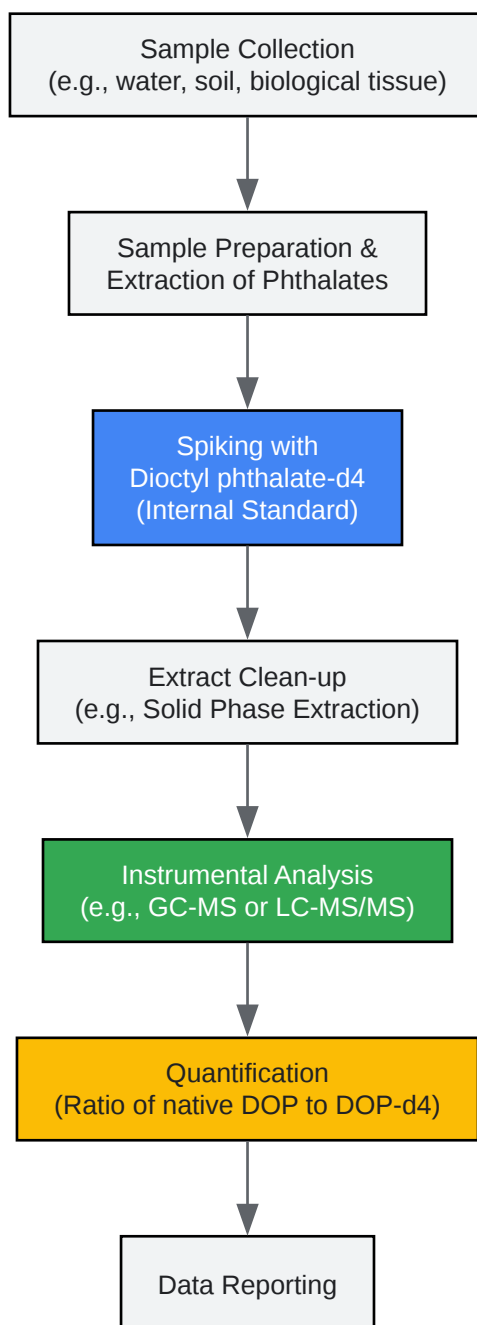
The boiling point is determined by methods such as those described in ASTM D1078 or OECD Guideline 103. A common laboratory method involves heating the liquid in a flask equipped with a condenser and a calibrated thermometer. The temperature at which the liquid's vapor pressure equals the surrounding atmospheric pressure, and stable boiling is observed, is recorded as the boiling point. Given the high boiling point of DOP-d4, distillation under reduced

pressure is often employed to prevent decomposition, with the boiling point at atmospheric pressure then extrapolated.

Application in Experimental Workflows

As **Diethyl phthalate-d4** is not a pharmacologically active agent, it is not involved in biological signaling pathways. Its primary role is as an internal standard in analytical testing, particularly for isotope dilution mass spectrometry (IDMS). This technique allows for the precise quantification of Diethyl phthalate in environmental, biological, or industrial samples.

Below is a diagram illustrating a typical experimental workflow for the quantification of Diethyl phthalate using DEP-d4 as an internal standard.



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Caption: Workflow for Diethyl Phthalate quantification using a d4-labeled internal standard.

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- 2. Dioctyl phthalate-3,4,5,6-d4 analytical standard 93952-13-7 [sigmaaldrich.com]
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